

Total Synthesis Strategies for (-)-Englerin A: Application Notes and Protocols

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Compound of Interest

Compound Name: Englerin-A

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(-)-Englerin A, a guaiane sesquiterpene isolated from the bark of *Phyllanthus engleri*, has emerged as a prominent target in synthetic chemistry due to its potent and selective cytotoxic activity against renal cancer cell lines. Its complex tricyclic architecture, featuring a 5-7-5 fused ring system with a characteristic oxygen bridge, presents a significant synthetic challenge. This document provides a detailed overview of several key total synthesis strategies, summarizing quantitative data, outlining detailed experimental protocols for pivotal reactions, and illustrating the logical connections within each synthetic approach.

Comparative Summary of Key Total Synthesis Strategies

The following table summarizes the quantitative data from several prominent total syntheses of (-)-Englerin A, offering a clear comparison of their efficiencies.

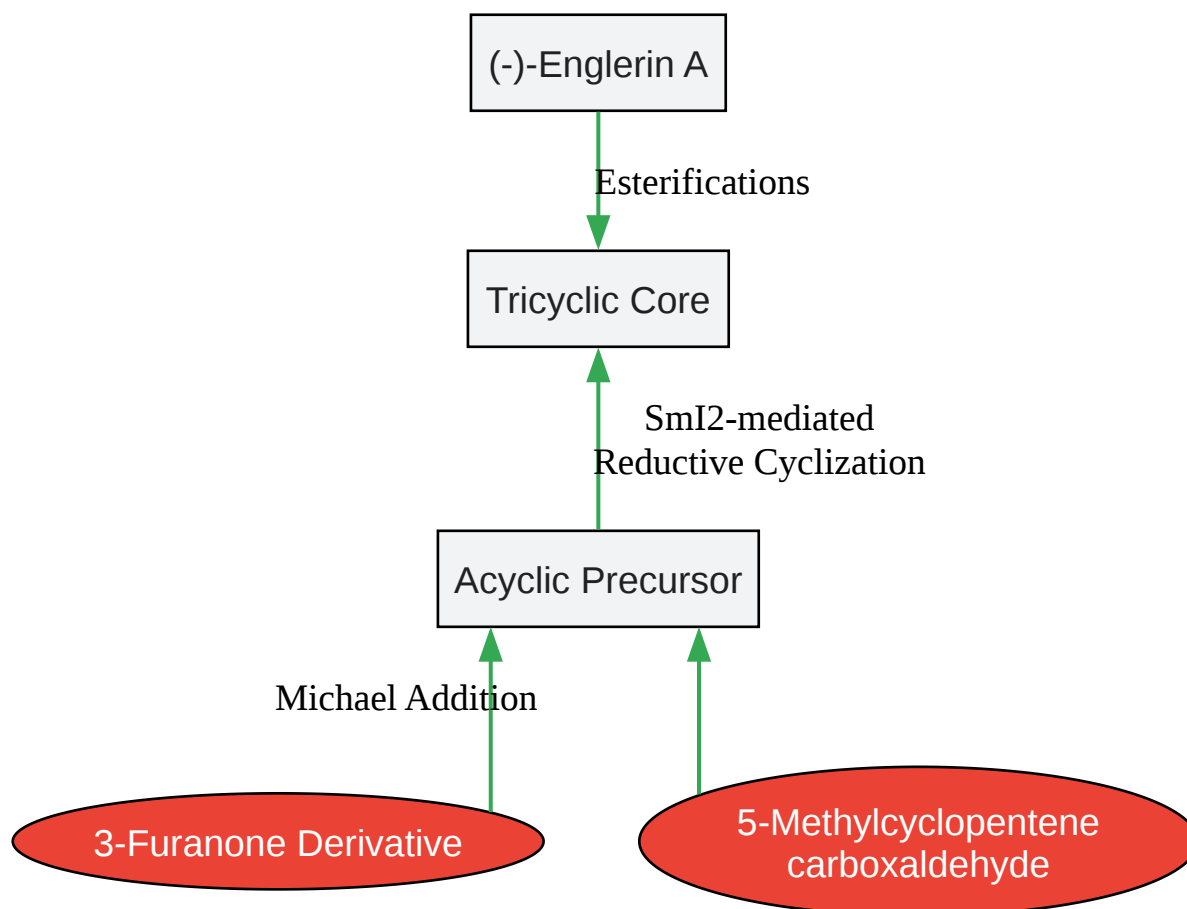
Principal Investigator(s)	Key Strategy	Starting Material(s)	Number of Steps (Longest Linear Sequence)	Overall Yield (%)
Chain, et al. (2011)	Michael Addition / SmI ₂ -mediated Reductive Cyclization	3-furanone derivative & 5-methylcyclopentene carboxaldehyde	8	20
Metz, et al. (2013)	Ring-Closing Metathesis (RCM)	(-)-Photocitral A	12	16
Ma, et al. (2010)	Gold-catalyzed Domino Reaction	(R)-Citronellal	15	8.1
Christmann, et al. (2009)	Ring-Closing Metathesis (RCM)	(+)-Nepetalactone	15	10.9
Echavarren, et al. (2010)	Gold-catalyzed Domino Reaction	Geraniol	18	7
Theodorakis, et al. (2010)	Rh-catalyzed [4+3] Cycloaddition / Aldol Condensation	Furan & Chiral Diazoester	15 (formal synthesis)	5
Nicolaou, et al. (2010)	[5+2] Cycloaddition	Cyclohexenone derivative	17 (racemic)	2.9

Retrosynthetic Analysis and Key Strategies

The diverse strategies employed to construct the core of (-)-Englerin A highlight the creativity and power of modern synthetic organic chemistry. Below are detailed explorations of some of the most notable approaches.

The Chain Strategy: A Convergent Approach

The synthesis developed by the Chain group is one of the most efficient to date, characterized by a convergent and concise route.^{[1][2][3]} The key steps involve a diastereoselective Michael addition to assemble the carbon framework, followed by a samarium(II) iodide-mediated reductive cyclization to form the tricyclic core.



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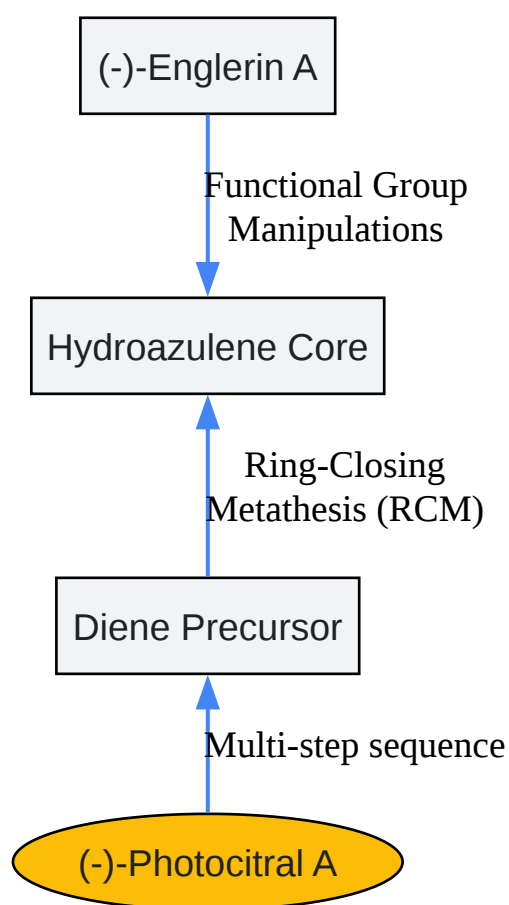
Caption: Retrosynthesis of (-)-Englerin A via the Chain strategy.

To a solution of the acyclic aldehyde precursor (1.0 eq) in dry THF (0.02 M) at room temperature under an argon atmosphere is added a solution of samarium(II) iodide (SmI_2 , 2.5 eq) in THF (0.1 M) dropwise over 10 minutes. The characteristic deep blue color of the SmI_2 solution disappears upon reaction. The reaction mixture is stirred for 1 hour, after which it is quenched by the addition of a saturated aqueous solution of potassium carbonate. The aqueous layer is extracted with ethyl acetate (3 x 20 mL). The combined organic layers are

washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is purified by flash column chromatography on silica gel to afford the tricyclic alcohol.

The Metz Strategy: Ring-Closing Metathesis

The Metz group utilized a ring-closing metathesis (RCM) approach to construct the seven-membered ring of the guaiane core.[4] This strategy leverages the power of olefin metathesis to efficiently form carbocycles.



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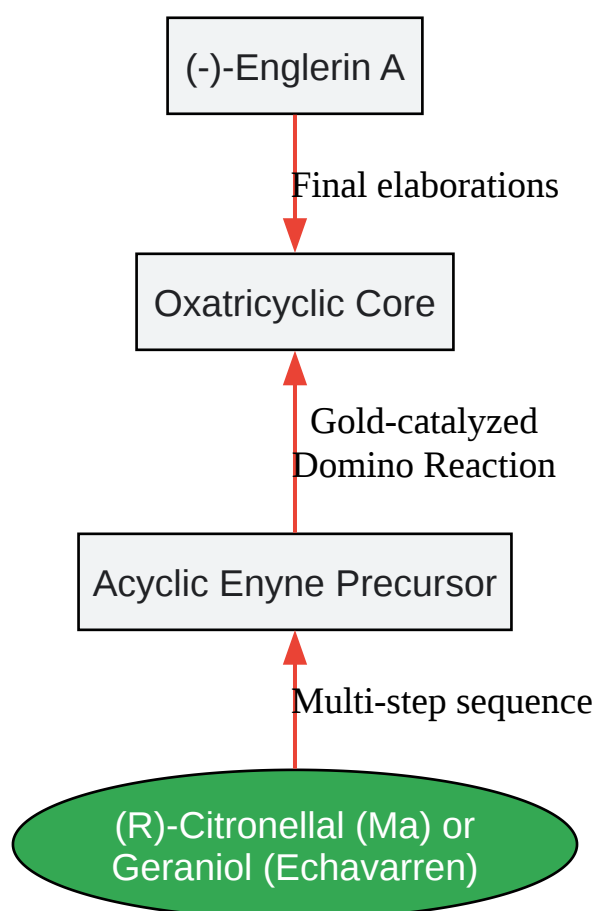
Caption: Retrosynthesis of (-)-Englerin A via the Metz strategy.

To a solution of the diene precursor (1.0 eq) in degassed dichloromethane (0.01 M) under an argon atmosphere is added Grubbs' second-generation catalyst (0.05 eq). The reaction mixture is heated to reflux for 4 hours. After cooling to room temperature, the solvent is removed under

reduced pressure. The residue is purified by flash column chromatography on silica gel to yield the hydroazulene product.

The Ma and Echavarren Strategies: Gold-Catalyzed Domino Reactions

Both the Ma and Echavarren groups developed elegant syntheses centered around a gold-catalyzed domino reaction to construct the oxatricyclic core of (-)-Englerin A.[4] This powerful transformation rapidly builds molecular complexity from a linear precursor.



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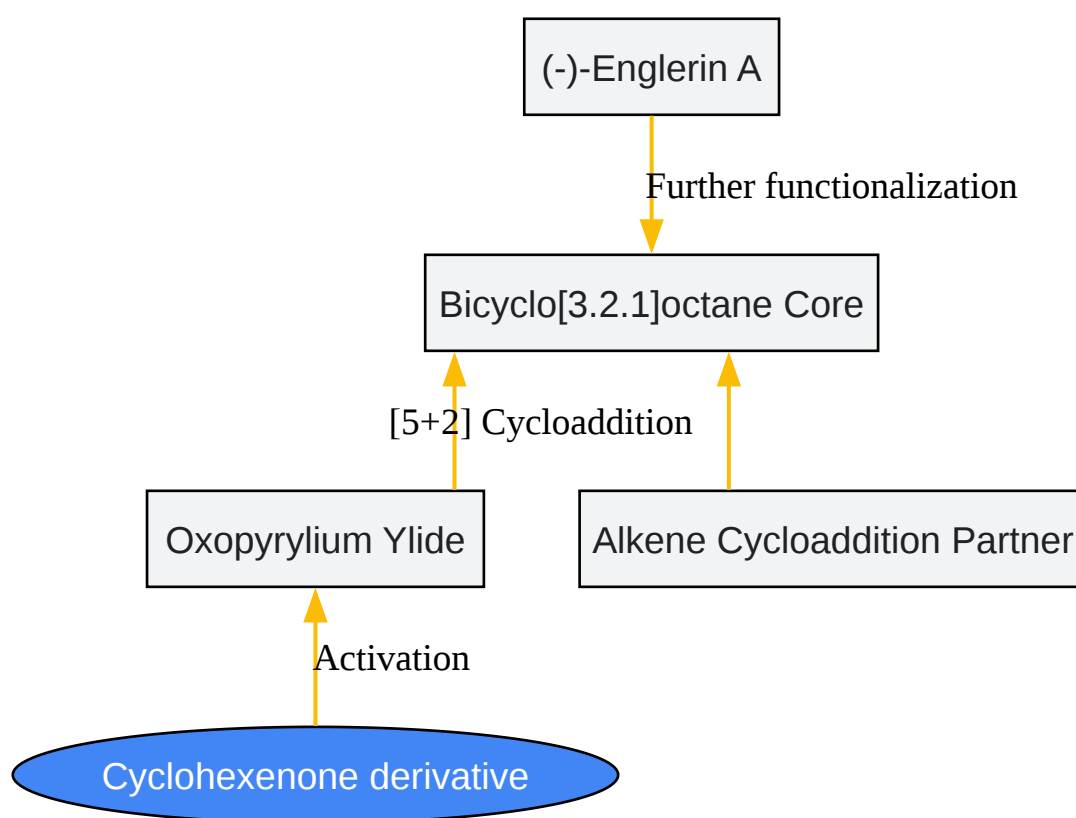
Caption: Retrosynthesis of (-)-Englerin A via Gold-Catalysis.

To a solution of the enyne precursor (1.0 eq) in dichloromethane (0.05 M) at 0 °C is added a solution of Ph_3PAuCl (0.05 eq) and AgSbF_6 (0.05 eq) in dichloromethane. The reaction mixture is stirred at this temperature for 30 minutes and then allowed to warm to room temperature and

stirred for an additional 2 hours. The reaction is quenched by the addition of a saturated aqueous solution of sodium bicarbonate. The organic layer is separated, and the aqueous layer is extracted with dichloromethane. The combined organic layers are dried over anhydrous sodium sulfate, filtered, and concentrated. The crude product is purified by flash chromatography to give the oxatricyclic core.

The Nicolaou Strategy: [5+2] Cycloaddition

The Nicolaou group's approach features a [5+2] cycloaddition reaction to construct the seven-membered ring and the ether linkage simultaneously.^{[5][6]} This cycloaddition strategy provides a rapid entry into the core structure of the englerins.



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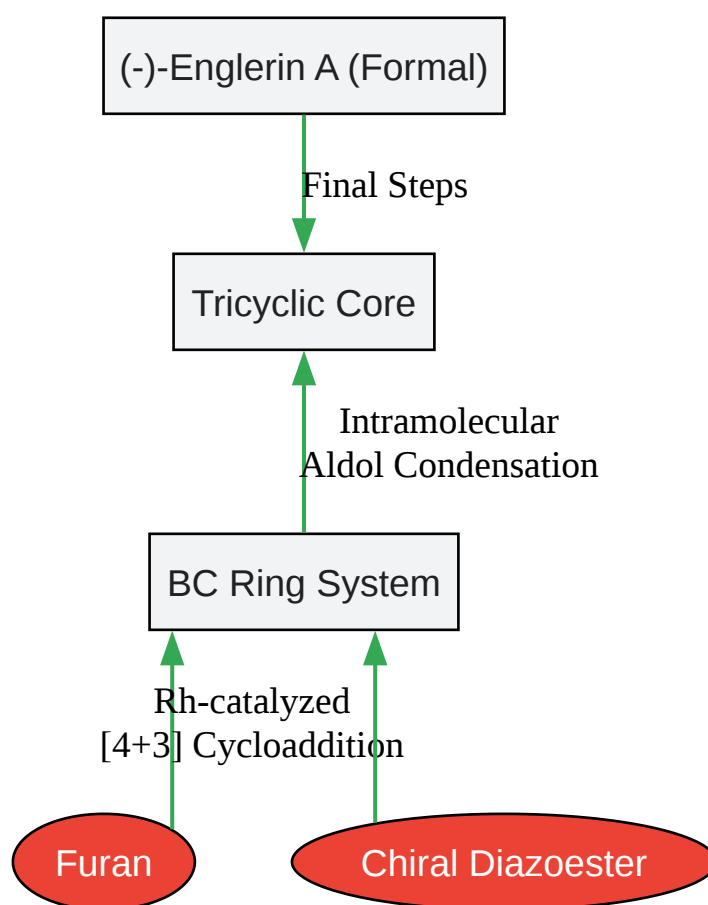
Caption: Retrosynthesis of (-)-Englerin A via the Nicolaou strategy.

A solution of the pyrone precursor (1.0 eq) in dry toluene (0.1 M) is heated to 110 °C. To this solution is added the alkene (2.0 eq) and the reaction is stirred at this temperature for 24 hours

in a sealed tube. After cooling, the solvent is removed under reduced pressure, and the residue is purified by column chromatography on silica gel to afford the bicyclo[3.2.1]octane product.

The Theodorakis Strategy: Rh-catalyzed [4+3] Cycloaddition

The formal synthesis by the Theodorakis group employs a Rh(II)-catalyzed [4+3] cycloaddition between a furan and a chiral diazoester to construct the BC ring system.^[7] Subsequent intramolecular aldol condensation forms the A ring.



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